Reductive amination procedures using 2-[2-(Dimethylamino)ethoxy]-4-methylaniline

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-[2-(Dimethylamino)ethoxy]-4-methylaniline*
CAS No.:	*946774-01-2*
Cat. No.:	*B3173194*

Get Quote

Application Note: Reductive Amination Protocols for **2-[2-(Dimethylamino)ethoxy]-4-methylaniline**

Introduction & Scope

This guide details optimized protocols for the reductive amination of **2-[2-(Dimethylamino)ethoxy]-4-methylaniline** (referred to herein as Amine-1). This aniline derivative is a critical pharmacophore in third-generation EGFR tyrosine kinase inhibitors (e.g., Osimertinib). While often utilized in SNAr couplings during drug synthesis, the reductive amination of Amine-1 allows researchers to generate novel N-alkylated analogs for structure-activity relationship (SAR) studies.

Target Molecule Profile:

- IUPAC Name: **2-[2-(Dimethylamino)ethoxy]-4-methylaniline**[1][2]
- CAS: 946774-01-2[1][2][3]

© 2026 BenchChem. All rights reserved.

- Molecular Weight: 194.27 g/mol
- Key Features:
  - Electron-Rich Aniline: The ortho-alkoxy group increases nucleophilicity but introduces steric bulk.
  - Basic Side Chain: The dimethylamino tail (pKa ~9.2) creates solubility challenges and can interfere with acidic catalysts if not buffered correctly.

Mechanistic Considerations & Strategy

Successful reductive amination of Amine-1 requires navigating two competing factors: steric hindrance from the ortho-ethoxy tail and protonation states of the basic side chain.

- The "Internal Base" Effect: Standard reductive aminations often rely on acid catalysis (AcOH) to activate the carbonyl. The tertiary amine in the side chain of Amine-1 will protonate before the imine nitrogen.
  - Implication: You must use at least 2.0 equivalents of acid (or a buffered system) to ensure enough free acid remains to catalyze imine formation.
- Chelation Risks: The ether oxygen and aniline nitrogen can form stable 5-membered chelates with Lewis acids (e.g., Ti(IV), Zn(II)).
  - Implication: When using Lewis acid catalysts, higher loadings (1.5–2.0 equiv) are often necessary to overcome catalyst sequestration.
- Solubility & Workup: The product will be a diamine or triamine. It will be soluble in aqueous acid.
  - Critical Rule:Avoid acidic aqueous washes. The product must be isolated via basic extraction (pH > 10) or direct chromatography.

Experimental Protocols

Protocol A: The "Gold Standard" (STAB Method)

© 2026 BenchChem. All rights reserved.

Best for: Aldehydes and reactive ketones. High chemoselectivity.

Reagents:

- Amine-1 (1.0 equiv)
- Aldehyde/Ketone (1.1 – 1.2 equiv)
- Sodium Triacetoxyborohydride (STAB) (1.5 equiv)
- Acetic Acid (AcOH) (2.0 – 3.0 equiv)
- Solvent: 1,2-Dichloroethane (DCE) or Tetrahydrofuran (THF)

Procedure:

- Imine Formation (In Situ): In a dry vial, dissolve Amine-1 (100 mg, 0.51 mmol) in DCE (2.5 mL). Add the Aldehyde (0.56 mmol).
- Acid Activation: Add AcOH (60 µL, ~1.0 mmol). Note: The solution may warm slightly as the side chain protonates. Stir at Room Temperature (RT) for 30–60 minutes.
  - Checkpoint: Monitor by TLC or LCMS. Formation of the imine (Schiff base) is often visible.
- Reduction: Add STAB (162 mg, 0.76 mmol) in one portion.
  - Observation: Mild effervescence may occur.
- Reaction: Stir at RT for 4–16 hours under Nitrogen.
- Quench: Slowly add saturated aqueous NaHCO3 (5 mL). Stir vigorously for 15 minutes to quench borates.
- Workup (Critical):
  - Check pH of the aqueous layer. If pH < 8, add 1M NaOH dropwise until pH ~10.
  - Extract with DCM (3 x 5 mL).

© 2026 BenchChem. All rights reserved.

- Combine organics, dry over Na2SO4, and concentrate.

Protocol B: Titanium-Mediated Reductive Amination

Best for: Sterically hindered ketones or electron-rich aromatic aldehydes where imine formation is slow.

Reagents:

- Amine-1 (1.0 equiv)
- Ketone (1.2 equiv)
- Titanium(IV) isopropoxide (Ti(OiPr)4) (1.5 – 2.0 equiv)
- Sodium Borohydride (NaBH4) (2.0 equiv)
- Solvent: Methanol (MeOH) (for reduction step) / THF (for imine step)

Procedure:

- Complexation: In a dry flask, mix Amine-1 and the Ketone in neat Ti(OiPr)4 (or minimal THF if solid).
- Incubation: Stir under N2 at RT for 6–12 hours (or 50°C for 2 hours).
  - Mechanism:[4][5][6] Titanium acts as a Lewis acid and water scavenger, driving the equilibrium toward the imine/enamine.
- Dilution: Dilute the viscous mixture with anhydrous THF (2 mL) followed by MeOH (2 mL).
- Reduction: Cool to 0°C. Add NaBH4 pellets cautiously. Warning: Vigorous hydrogen evolution.
- Quench: Add 1M NaOH (2 mL) to precipitate titanium salts as white TiO2 solid.
- Filtration: Filter the slurry through a Celite pad. Wash the pad with MeOH/DCM (1:9).
- Concentration: Evaporate solvents to obtain the crude amine.

© 2026 BenchChem. All rights reserved.

Purification & Analysis

Chromatography Challenges: The product contains two basic nitrogen centers, causing severe tailing on standard silica gel.

- Recommended Stationary Phase: Amine-functionalized Silica (NH-Silica).
- Alternative Mobile Phase (Standard Silica): DCM:MeOH:NH4OH (90:10:1). The ammonium hydroxide is essential to deprotonate silanols and prevent irreversible adsorption.

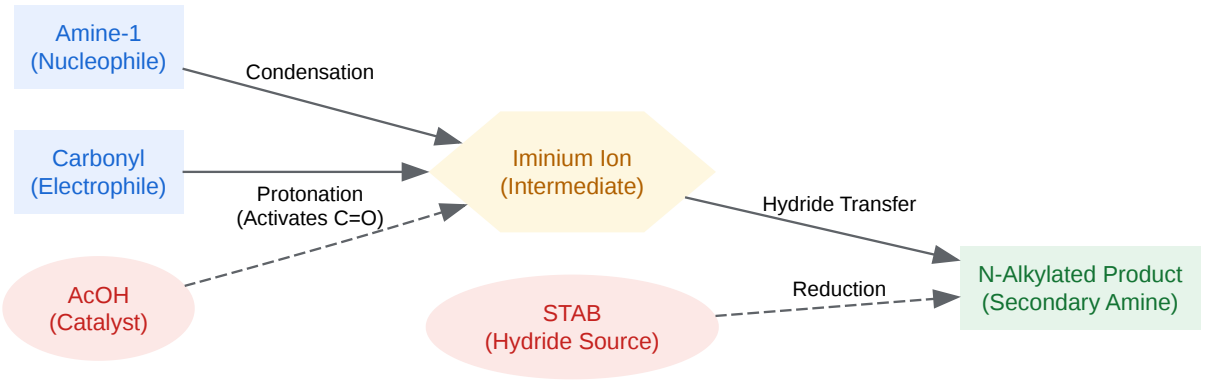
Data Summary Table: Protocol Comparison

Feature	Protocol A (STAB)	Protocol B (Ti-Mediated)
Primary Use	Aldehydes, Simple Ketones	Hindered Ketones, Deactivated Electrophiles
Reagent Cost	Moderate	Low (NaBH4), High (Ti)
Water Sensitivity	Low (STAB tolerates trace H2O)	High (Ti reacts with H2O)
Workup Difficulty	Easy (Extraction)	Moderate (Filtration of Ti salts)
Side Reactions	Minimal (High Chemoselectivity)	Reduction of other ketones/aldehydes possible

Visualization of Workflows

Figure 1: Reaction Mechanism & Pathway

© 2026 BenchChem. All rights reserved.

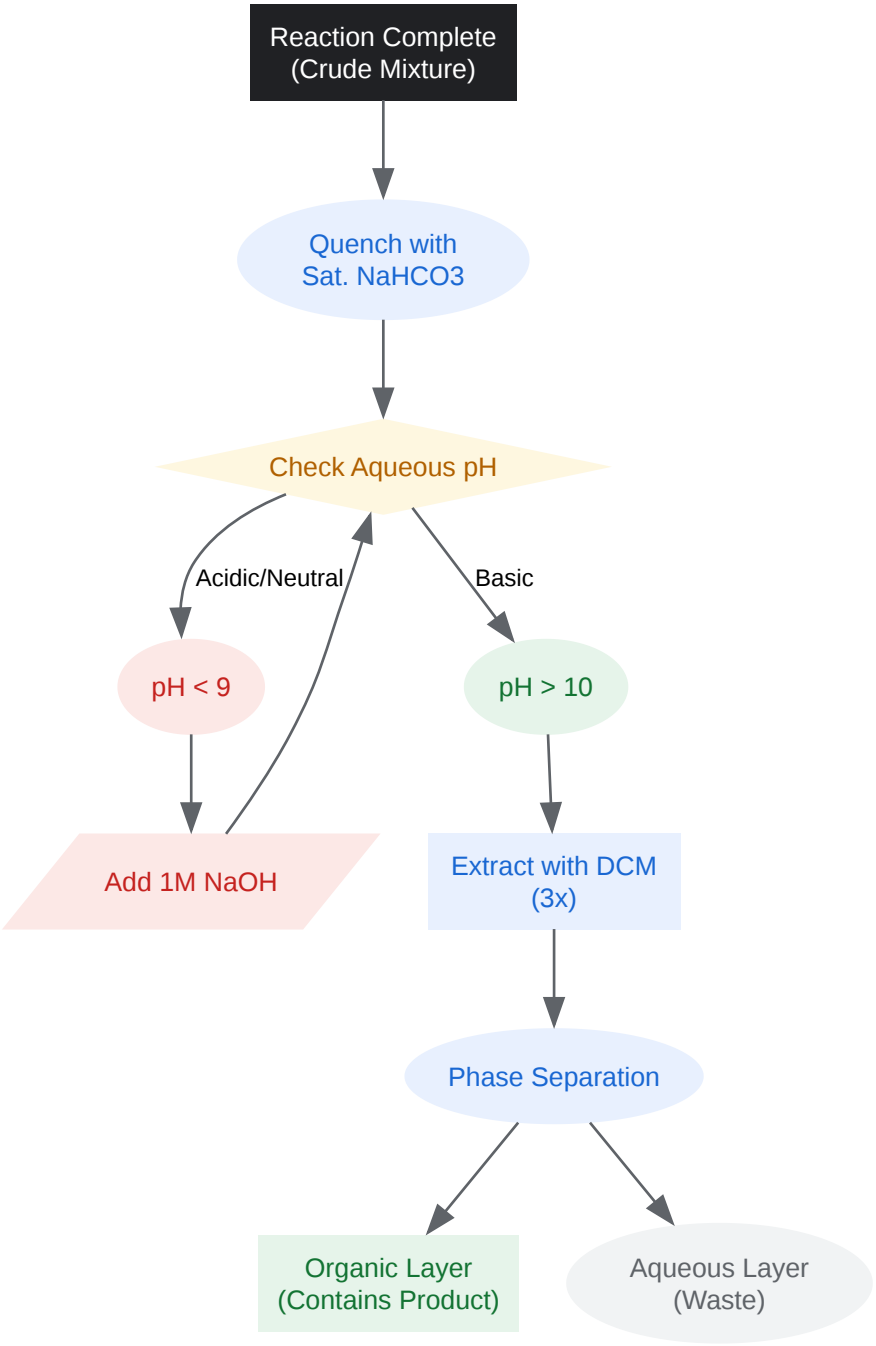


Click to download full resolution via product page

Caption: Mechanistic pathway for the reductive amination of Amine-1 using Sodium Triacetoxyborohydride (STAB).

Figure 2: Workup Decision Logic

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Critical workup logic to ensure extraction of the basic amine product into the organic phase.

References

© 2026 BenchChem. All rights reserved.

- Finlay, M. R. et al. (2014). Discovery of a Potent and Selective EGFR Inhibitor (AZD9291) of Both Sensitizing and T790M Resistance Mutations. Journal of Medicinal Chemistry, 57(19), 8249–8267. Link
- Abdel-Magid, A. F. et al. (1996).[7] Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride.[5] The Journal of Organic Chemistry, 61(11), 3849–3862. Link
- AstraZeneca AB. (2013). Pyrimidine derivatives for the treatment of cancer. WO2013014448A1.[8] Link
- Bhattacharyya, S. (1995). Titanium(IV) isopropoxide and sodium borohydride: A reagent of choice for reductive amination.[5] Journal of the Chemical Society, Perkin Transactions 1, (11), 1351-1352. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-[2-(DIMETHYLAMINO)ETHOXY]-4-METHYLANILINE CAS#: 946774-01-2 [chemicalbook.com]
- 2. chem960.com [chem960.com]
- 3. 2-[2-(DIMETHYLAMINO)ETHOXY]-4-METHYLANILINE | 946774-01-2 [chemicalbook.com]
- 4. youtube.com [youtube.com]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- 6. Synthesis of Osimertinib Mesylate [cjph.com.cn]
- 7. Amine synthesis by reductive amination (reductive alkylation) [organic-chemistry.org]
- 8. WO2022132046A1 - Improved process for preparing osimertinib or a salt thereof - Google Patents [patents.google.com]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Reductive amination procedures using 2-[2-(Dimethylamino)ethoxy]-4-methylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3173194/docs#reductive-amination-procedures-using-2-2-dimethylamino-ethoxy-4-methylaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check